

Application Notes and Protocols for Norleual TFA

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Compound of Interest

Compound Name: Norleual TFA

Cat. No.: B15569527

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Introduction

Norleual TFA is a potent, synthetic peptide analog of angiotensin IV that functions as a highly selective inhibitor of the c-Met receptor tyrosine kinase, also known as hepatocyte growth factor receptor (HGFR). With an IC_{50} of 3 pM, it demonstrates significant antiangiogenic properties and effectively suppresses HGF-dependent signaling pathways.^[1] These application notes provide detailed protocols for the proper dissolution, storage, and handling of **Norleual TFA** for both in vitro and in vivo research applications.

Product Information

Property	Value
Molecular Formula	C ₄₃ H ₅₉ F ₃ N ₈ O ₉
Purity	≥98%
Formulation	Lyophilized powder with Trifluoroacetic acid (TFA) as a counter-ion
Appearance	White to off-white powder

Solubility and Reconstitution

Proper reconstitution of the lyophilized **Norleual TFA** powder is critical for its biological activity and experimental reproducibility. The choice of solvent will depend on the intended application.

Table 1: **Norleual TFA** Solubility Data

Solvent	Minimum Solubility	Notes
Sterile Water	≥ 10.75 mg/mL	Recommended for creating aqueous stock solutions.
DMSO	≥ 10.75 mg/mL	Suitable for high-concentration stock solutions. Note that DMSO can have effects on cells.
Ethanol	≥ 10.75 mg/mL	Can be used as a solvent, but may not be suitable for all experimental systems.

Note: The provided solubility values indicate that the compound is soluble at the specified concentration or higher; the saturation point has not been determined.

Protocol for Reconstituting Norleual TFA

This protocol describes the preparation of a 1 mg/mL stock solution.

Materials:

- Vial of lyophilized **Norleual TFA**
- Sterile, nuclease-free water or DMSO
- Sterile, low-protein-binding polypropylene microcentrifuge tubes
- Calibrated micropipettes with sterile, low-retention tips

Procedure:

- **Equilibration:** Before opening, allow the vial of lyophilized **Norleual TFA** to equilibrate to room temperature for at least 20 minutes. This prevents condensation from forming on the powder, which can affect stability.
- **Solvent Addition:** Carefully open the vial. Using a calibrated micropipette, add the appropriate volume of sterile water or DMSO to the vial to achieve the desired stock concentration (e.g., for a 1 mg vial to make a 1 mg/mL stock solution, add 1 mL of solvent).
- **Dissolution:** Gently vortex or swirl the vial to ensure the peptide is fully dissolved. Avoid vigorous shaking, which can cause peptide aggregation or degradation. Visually inspect the solution to ensure there are no visible particulates.
- **Aliquoting:** To avoid repeated freeze-thaw cycles, which can degrade the peptide, it is highly recommended to aliquot the stock solution into smaller, single-use volumes in sterile, low-protein-binding polypropylene tubes.
- **Storage:** Store the aliquots as recommended in the storage section below.

Storage and Stability

Proper storage of **Norleual TFA** is essential to maintain its biological activity over time.

Table 2: Recommended Storage Conditions for **Norleual TFA** Stock Solutions

Storage Temperature	Duration	Notes
-80°C	6 months	Recommended for long-term storage.
-20°C	1 month	Suitable for short-term storage.

Important Considerations:

- Stock solutions should be stored in sealed containers, protected from moisture and light.[\[1\]](#)
- For aqueous stock solutions intended for cell culture, it is recommended to filter-sterilize the solution through a 0.22 µm filter before use.[\[1\]](#)
- Avoid repeated freeze-thaw cycles.

Experimental Protocols

In Vitro Cell-Based Assays

This protocol provides a general guideline for treating cultured cells with **Norleual TFA**.

Materials:

- Cultured cells of interest
- Complete cell culture medium
- **Norleual TFA** stock solution (e.g., 1 mg/mL in sterile water or DMSO)
- Sterile, phosphate-buffered saline (PBS)
- Multi-well cell culture plates

Procedure:

- **Cell Seeding:** Seed cells in a multi-well plate at the desired density and allow them to adhere and grow overnight under standard culture conditions (e.g., 37°C, 5% CO₂).

- **Preparation of Working Solution:** On the day of the experiment, thaw an aliquot of the **Norleual TFA** stock solution at room temperature. Prepare a series of dilutions in complete cell culture medium to achieve the desired final concentrations for your experiment. Note that **Norleual TFA** has been shown to be effective in the picomolar to micromolar range.^[1]
- **Cell Treatment:** Remove the existing culture medium from the cells and replace it with the medium containing the various concentrations of **Norleual TFA**. Include a vehicle control (medium with the same concentration of the solvent used for the stock solution, e.g., DMSO or water).
- **Incubation:** Incubate the cells for the desired experimental duration (e.g., 4 days for inhibition of HGF-dependent signaling studies).^[1]
- **Analysis:** Following incubation, perform the desired downstream analysis, such as cell viability assays, western blotting for phosphorylated c-Met, migration assays, or invasion assays.

In Vivo Animal Studies

This protocol provides a general guideline for the preparation and administration of **Norleual TFA** for in vivo studies, based on a published study.

Materials:

- **Norleual TFA** stock solution
- Sterile, isotonic saline or other appropriate vehicle
- Sterile syringes and needles

Procedure:

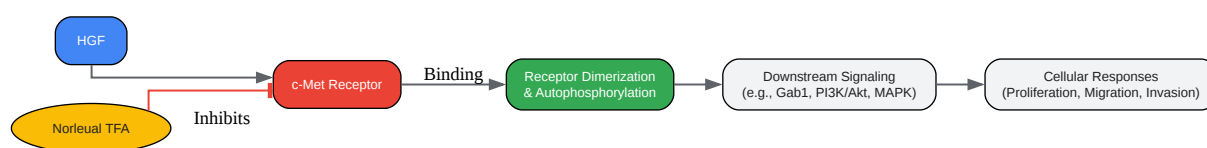
- **Preparation of Dosing Solution:** Thaw an aliquot of the **Norleual TFA** stock solution. Dilute the stock solution with a sterile, isotonic vehicle (e.g., saline) to the final desired concentration for injection. The final volume will depend on the animal's weight and the desired dose. For example, a dose of 50 µg/kg has been used in mice.

- Administration: Administer the prepared **Norleual TFA** solution to the animals via the desired route. Intraperitoneal injection has been previously described.
- Dosing Schedule: The dosing schedule will depend on the experimental design. A daily administration for a period of two weeks has been reported.
- Monitoring: Monitor the animals according to the approved animal care and use protocol.

Signaling Pathway and Experimental Workflow

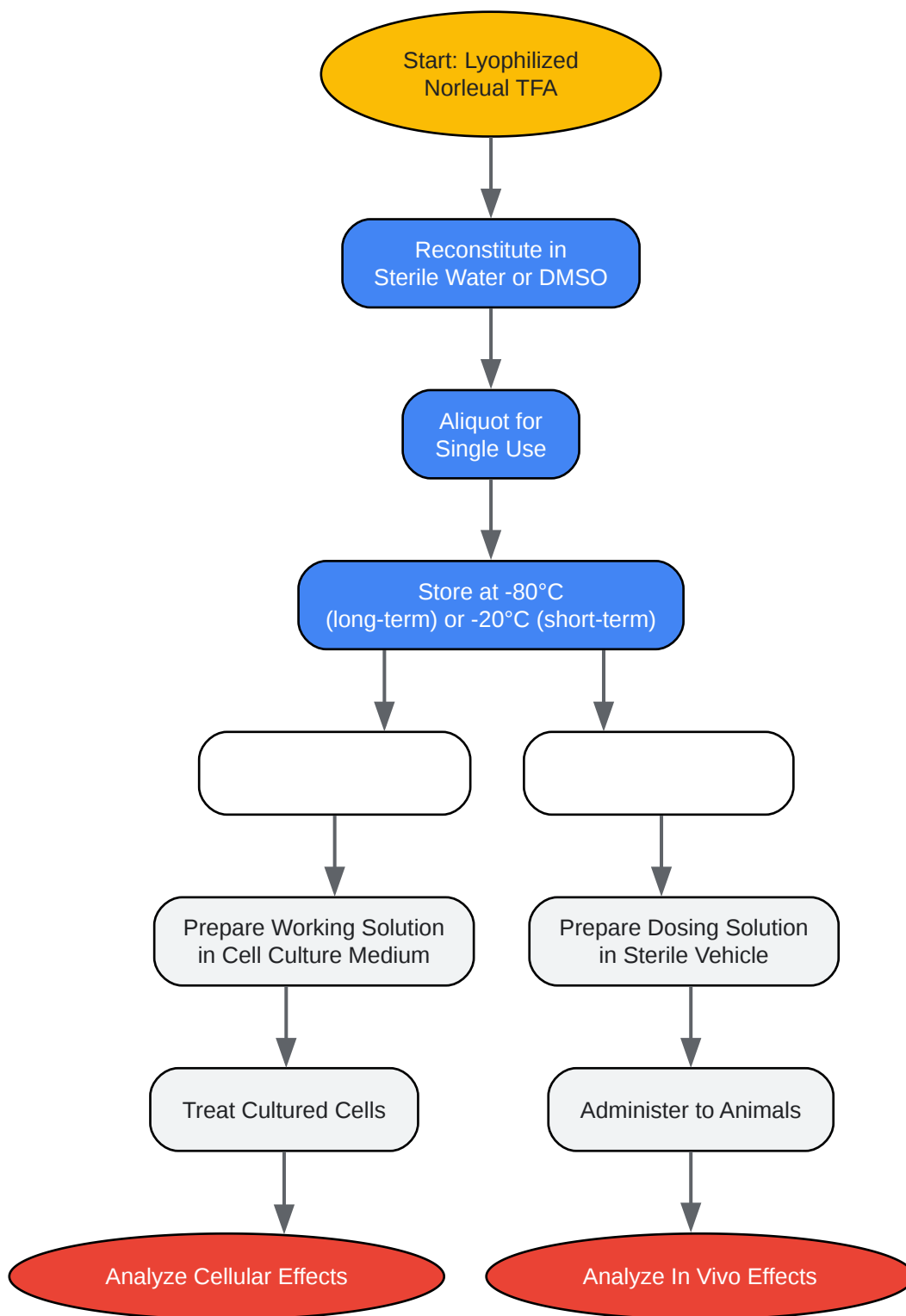
Norleual TFA inhibits the HGF/c-Met signaling pathway. The binding of Hepatocyte Growth Factor (HGF) to its receptor, c-Met, leads to receptor dimerization and autophosphorylation of tyrosine residues in the kinase domain. This activation recruits downstream signaling molecules, leading to cellular responses such as proliferation, migration, and invasion.

Norleual TFA acts as an antagonist to this process.



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Caption: HGF/c-Met signaling pathway and the inhibitory action of **Norleual TFA**.



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Caption: General experimental workflow for the use of **Norleual TFA**.

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References

- 1. pubs.rsna.org [pubs.rsna.org]
- To cite this document: BenchChem. [Application Notes and Protocols for Norleual TFA]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15569527/docs#application-notes-and-protocols-for-norleual-tfa\]](https://www.benchchem.com/product/b15569527/docs#application-notes-and-protocols-for-norleual-tfa)

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